

Essential Guide to the Proper Disposal of (2-Bromo-6-fluorophenyl)methanol

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Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)methanol

Cat. No.: B591543

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the proper disposal of **(2-Bromo-6-fluorophenyl)methanol**, ensuring laboratory safety and environmental compliance.

(2-Bromo-6-fluorophenyl)methanol is a halogenated organic compound.^{[1][2]} Due to its chemical properties and potential hazards, it must be disposed of as hazardous waste.^{[3][4]} Improper disposal can lead to environmental contamination and potential health risks.

Key Data and Hazard Profile

A summary of the essential data for **(2-Bromo-6-fluorophenyl)methanol** is provided in the table below. This information is critical for safe handling and for providing accurate details to waste disposal services.

Property	Value	Reference
CAS Number	261723-33-5	[1]
Molecular Formula	C ₇ H ₆ BrFO	[1]
Molecular Weight	205.03 g/mol	[1]
Physical Form	White to Yellow Solid	[3]
Hazard Statements	H302, H315, H319, H335	[3]
Hazard Classification	Halogenated Organic Waste	[2]

Hazard Summary:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Protocol: Waste Segregation and Collection

The primary and most critical procedure for the disposal of **(2-Bromo-6-fluorophenyl)methanol** is proper segregation and collection for subsequent removal by a licensed hazardous waste disposal service.

Materials Required:

- Designated hazardous waste container (chemically compatible, e.g., polyethylene)
- Hazardous waste labels
- Personal Protective Equipment (PPE): nitrile gloves, safety goggles, lab coat

Procedure:

- **Waste Classification:** Identify all waste containing **(2-Bromo-6-fluorophenyl)methanol** as Halogenated Organic Waste. This includes the pure compound, solutions, and any contaminated materials (e.g., pipette tips, weighing boats, contaminated absorbent materials).
- **Container Selection:** Use a designated, leak-proof, and chemically compatible container for halogenated organic waste.^[4] The container must have a secure, tight-fitting lid.^[1]
- **Labeling:** Immediately label the waste container with a "Hazardous Waste" label. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**(2-Bromo-6-fluorophenyl)methanol**"
 - The hazard characteristics (e.g., Toxic, Irritant)
 - The date of accumulation
- **Waste Collection:**
 - **Solid Waste:** Carefully transfer solid **(2-Bromo-6-fluorophenyl)methanol** waste into the designated container.
 - **Solutions:** Pour solutions containing **(2-Bromo-6-fluorophenyl)methanol** into the designated liquid halogenated waste container. Use a funnel to avoid spills and do not overfill the container (a maximum of 90% capacity is recommended).
 - **Contaminated Materials:** Place all contaminated disposable materials into the designated solid halogenated waste container.
- **Container Management:** Keep the waste container closed at all times, except when adding waste.^[1] This prevents the release of vapors and reduces the risk of spills.
- **Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory. This area should be away from incompatible materials such as strong acids, bases, and oxidizing agents.^[4]

- Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Provide them with a complete and accurate description of the waste.

Note: Do not mix halogenated waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity.^[5]

Emergency Procedures: Spill Management

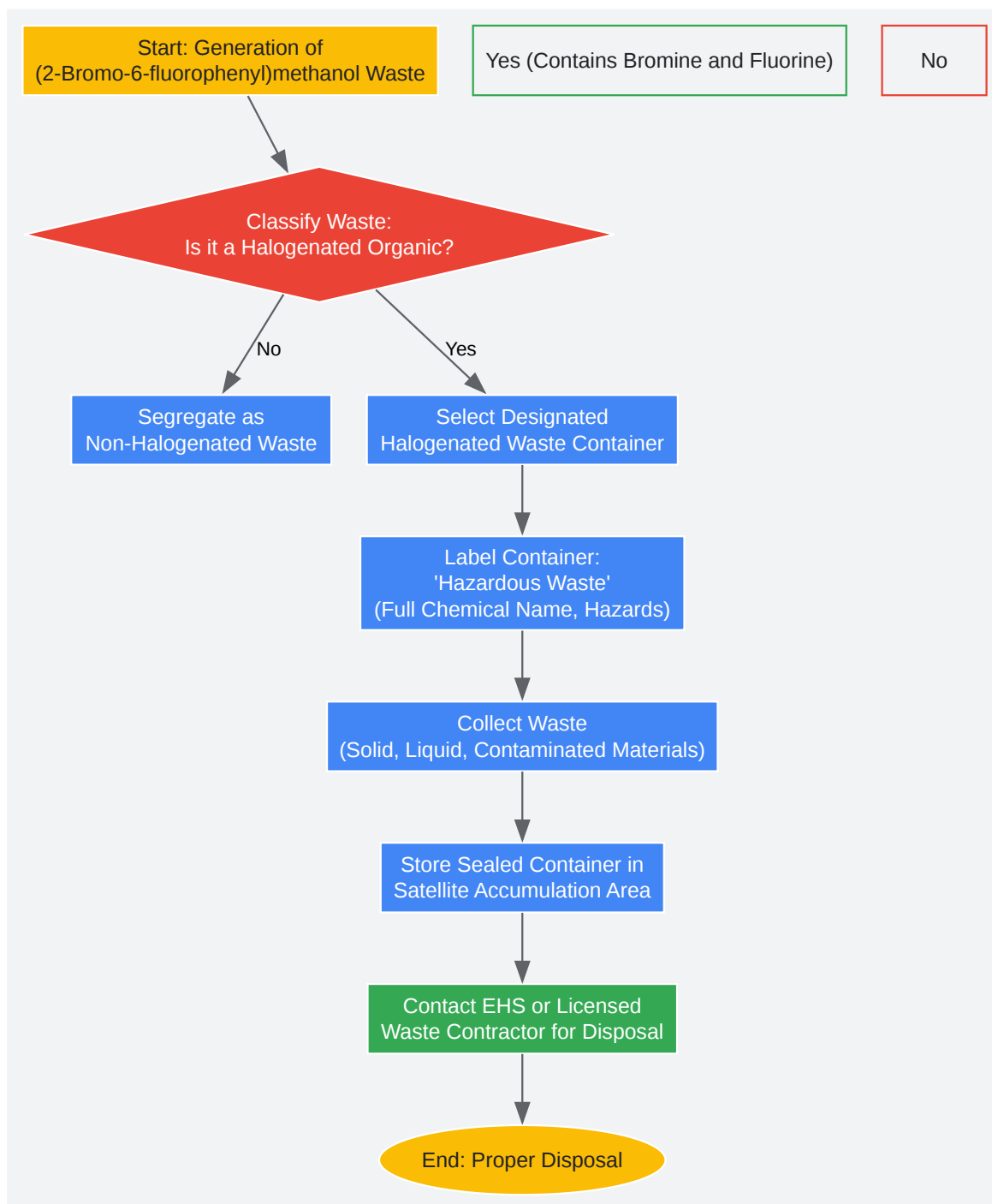
In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

Procedure:

- Evacuate and Alert: Evacuate the immediate area and alert nearby personnel.
- Don PPE: Wear appropriate personal protective equipment, including nitrile gloves, safety goggles, a lab coat, and if necessary, respiratory protection.
- Containment: For a solid spill, carefully sweep the material to avoid generating dust. For a liquid spill, cover with an inert absorbent material such as vermiculite or sand.
- Collection: Carefully collect the spilled material and absorbent into a designated, sealed container for halogenated waste.
- Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol) and collect the cleaning materials as hazardous waste.
- Disposal: Dispose of all contaminated materials through your institution's hazardous waste management program.

Disposal Workflow Visualization

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **(2-Bromo-6-fluorophenyl)methanol**.



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Caption: Disposal workflow for **(2-Bromo-6-fluorophenyl)methanol**.

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